

Preventing nozzle blockage during Aquacoat spraying

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aquacoat

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Technical Support Center: Aquacoat® Spraying

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing nozzle blockage during the **Aquacoat®** spraying process.

Troubleshooting Guide: Preventing Nozzle Blockage

This guide addresses common issues encountered during the spraying of **Aquacoat®** aqueous polymeric dispersions.

Issue: Intermittent or complete loss of spray from the nozzle.

- Question: My spray nozzle is clogging during the coating process. What are the potential causes and how can I resolve this?
- Answer: Nozzle blockage is a frequent challenge in spray coating and can stem from several factors related to the formulation, equipment, and process parameters. The primary causes are the presence of particulates in the coating dispersion and the physical properties of the fluid, particularly its viscosity.^[1] High-viscosity fluids can lead to buildup within the nozzle's internal passages over time.^[1]

Immediate Corrective Actions:

- Stop the spray process.

- Inspect the nozzle tip for bearding: "Bearding" is the accumulation of dried coating material on the nozzle tip and is a common cause of blockage.[2]
- Clean the nozzle: If bearding or internal clogging is observed, carefully clean the nozzle according to the recommended cleaning protocol. This may involve using a soft brush and a suitable solvent to remove any hardened polymer.[3]

Long-Term Preventative Measures:

- Formulation Optimization:
 - Proper Dispersion Preparation: Ensure the **Aquacoat®** dispersion is adequately mixed before use to resolve any settling of contents that may occur during transport or storage.[4] The dispersion should have a smooth, uniform consistency.[4]
 - Plasticizer Addition: For **Aquacoat®** ECD, a plasticizer is necessary to reduce the minimum film formation temperature (MFFT) and ensure proper film coalescence.[5] Inadequate plasticization can lead to poor film formation and potential nozzle fouling. The plasticizer should be completely penetrated into the ethylcellulose particles, which may take several hours.[5]
 - Viscosity Control: The ideal viscosity for a coating liquid should generally not exceed 250 cP.[6] High viscosity can lead to larger droplet sizes, over-wetting, and an increased risk of nozzle blockage.[7] If the viscosity of your **Aquacoat®** dispersion is too high, it may be necessary to adjust the solids content.
 - Filtration: Filter the coating dispersion before spraying to remove any agglomerates or foreign particles that could obstruct the nozzle.
- Equipment Setup and Maintenance:
 - Nozzle Selection: Choose a nozzle with an appropriate orifice size for your application. Heavier coatings may require a larger orifice.[3]
 - Regular Cleaning: Implement a routine cleaning schedule for the spray gun and all fluid pathways.[3] Residues left in the spray system can dry and lead to future blockages.

- Equipment Inspection: Regularly inspect nozzles for wear and tear, as this can affect spray patterns and contribute to clogging.[3]
- Process Parameter Optimization:
 - Atomization Air Pressure: Insufficient atomization air pressure can result in large droplets that do not dry efficiently, leading to sticking and picking, which can contribute to nozzle fouling.[7] Conversely, excessively high pressure can cause the droplets to dry before reaching the substrate, leading to a rough surface and potential buildup on the nozzle.[7]
 - Spray Rate: A high spray rate can lead to over-wetting of the substrate, which can cause tablets to stick together or to the coating pan, potentially dislodging particles that can clog the nozzle.[8]
 - Inlet Air Temperature: The inlet air temperature should be optimized to ensure efficient drying without causing premature drying of the spray droplets.

Frequently Asked Questions (FAQs)

Formulation & Preparation

- Question: What is the recommended solids content for an **Aquacoat®** ECD spray dispersion?
- Answer: **Aquacoat®** ECD is supplied as a 30% by weight aqueous dispersion of ethylcellulose polymer.[9] For spraying, this is often diluted to a lower solids content, typically around 15-20%, by adding deionized water.[10][11] The final solids content will depend on the specific application and equipment.
- Question: Which plasticizers are recommended for **Aquacoat®** ECD and at what concentration?
- Answer: Water-insoluble plasticizers such as dibutyl sebacate (DBS), diethyl phthalate (DEP), and triethyl citrate (TEC) are commonly used with **Aquacoat®** ECD.[5][10] Triethyl citrate is a particularly preferred plasticizer.[10] The plasticizer concentration typically ranges

from 15% to 40% by weight, based on the total weight of the ethylcellulose polymer, with 20% to 30% being a common range.[10]

- Question: How long should I mix the **Aquacoat®** ECD dispersion after adding the plasticizer?
- Answer: It is crucial to allow sufficient time for the plasticizer to penetrate the ethylcellulose particles for optimal film formation. This process can take more than 5 hours with 20% dibutyl sebacate.[5] It is recommended to mix the plasticizer with the **Aquacoat®** dispersion for at least 30 minutes before adding water for dilution.[12]

Spraying Process & Equipment

- Question: What are the typical starting parameters for spraying **Aquacoat®** ECD?
- Answer: The optimal parameters will vary depending on the equipment, substrate, and desired film properties. However, the following table provides a starting point for key process parameters based on findings from various studies.

Parameter	Typical Range	Unit	Source(s)
Inlet Air Temperature	50 - 65	°C	
Atomization Air Pressure	1.5 - 2.5	bar	
Spray Rate	10 - 30	g/min	
Solids Content	15 - 20	% w/w	[10]
Plasticizer Level (TEC)	20 - 30	% (of polymer weight)	[10]

- Question: What type of spray gun and nozzle size should I use for **Aquacoat®**?
- Answer: The choice of spray gun and nozzle size depends on the scale of your experiment and the viscosity of your dispersion. For laboratory-scale coating, HVLP (High Volume, Low Pressure) spray guns are often suitable. The nozzle orifice size should be selected based on the coating's viscosity; heavier coatings require a larger orifice.[3] For fine finishes and clear

coats, a nozzle size of 1.2 mm might be appropriate, while primers may require a 1.8 mm nozzle.

Experimental Protocols

Protocol 1: Preparation of **Aquacoat**® ECD Spray Dispersion (15% Solids Content)

- Materials:
 - **Aquacoat**® ECD (30% solids)
 - Plasticizer (e.g., Triethyl Citrate - TEC)
 - Deionized Water
 - Low-shear mixer (e.g., propeller mixer)
- Procedure:
 1. Gently stir the **Aquacoat**® ECD container to ensure a homogenous dispersion before dispensing.
 2. Weigh the required amount of **Aquacoat**® ECD into a suitable vessel.
 3. Calculate the required amount of plasticizer (e.g., 24% of the ethylcellulose solids weight).
[11]
 4. While stirring the **Aquacoat**® ECD at a low speed, slowly add the plasticizer.
 5. Continue mixing for a minimum of 30 minutes to allow for initial plasticizer uptake. For optimal plasticization, allow the mixture to stand for several hours (e.g., overnight) with gentle agitation.[5][12]
 6. Slowly add deionized water to the plasticized dispersion while stirring until the target solids content of 15% is reached.[10][11]
 7. Continue to stir the final dispersion gently until it is uniform.

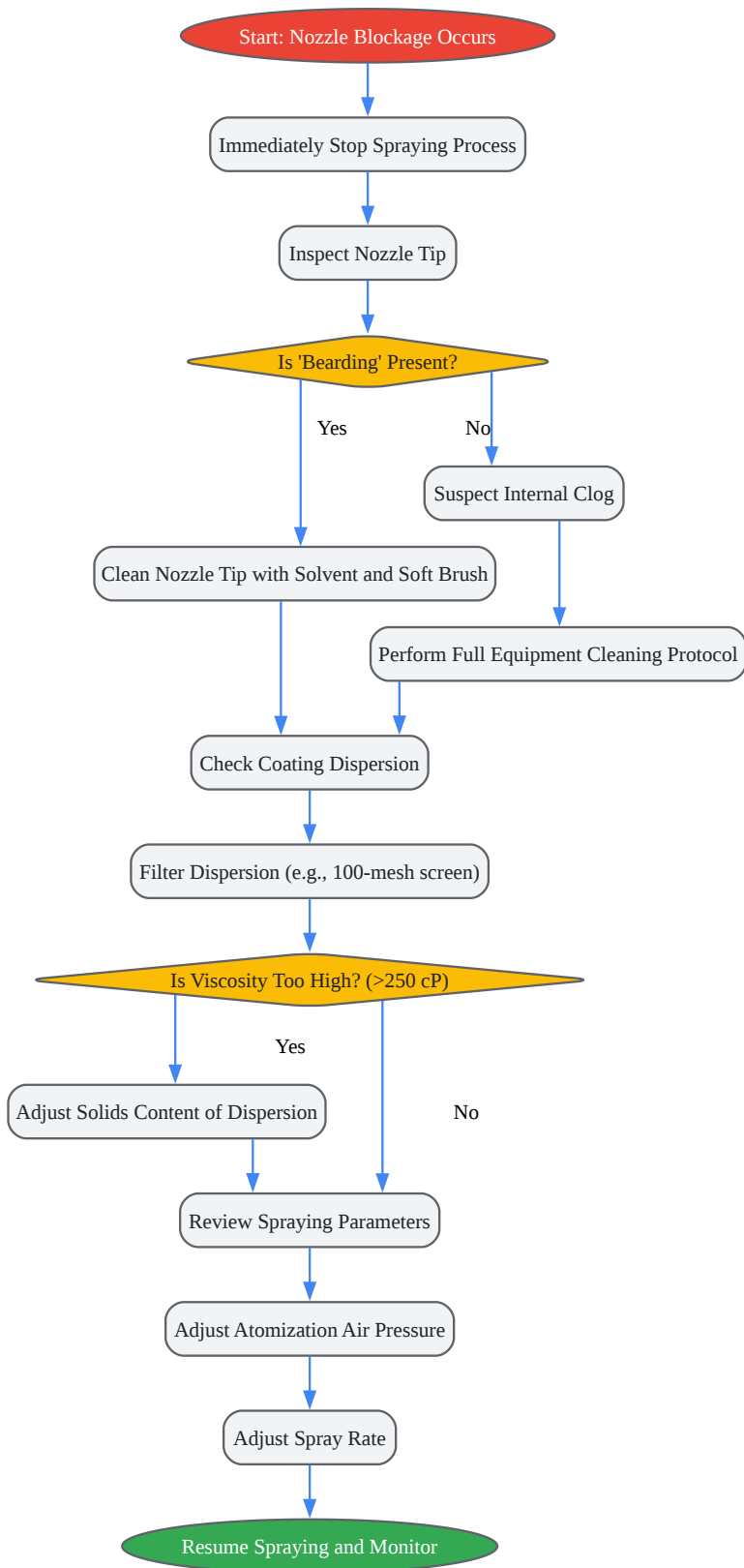
8. It is recommended to pass the dispersion through a filter (e.g., 100-mesh screen) before introducing it into the spray system to remove any potential agglomerates.

Protocol 2: Cleaning of Spray Equipment

- Objective: To effectively remove **Aquacoat®** residues from the spray gun and fluid lines to prevent cross-contamination and equipment malfunction.
- Materials:
 - Deionized Water
 - Cleaning agent (e.g., household ammonia, commercial tank cleaners)[\[7\]](#)
 - Soft brushes
 - Personal Protective Equipment (PPE)
- Procedure:
 1. Initial Rinse: Immediately after use, flush the entire system, including the spray gun, hoses, and pump, with warm deionized water until the effluent runs clear.
 2. Disassembly: Carefully disassemble the spray gun, removing the nozzle, needle, and air cap.
 3. Soaking: Immerse the disassembled parts in a cleaning solution. For aqueous polymer dispersions, a dilute solution of household ammonia can be effective in loosening residues.[\[7\]](#) Allow the parts to soak for at least 30 minutes.
 4. Manual Cleaning: Use soft brushes to gently scrub the nozzle, needle, and air cap to remove any stubborn residues. Avoid using abrasive materials that could damage the components.
 5. System Flush with Cleaning Agent: Fill the spray system's fluid reservoir with the cleaning solution and circulate it through the entire system for at least 15 minutes.

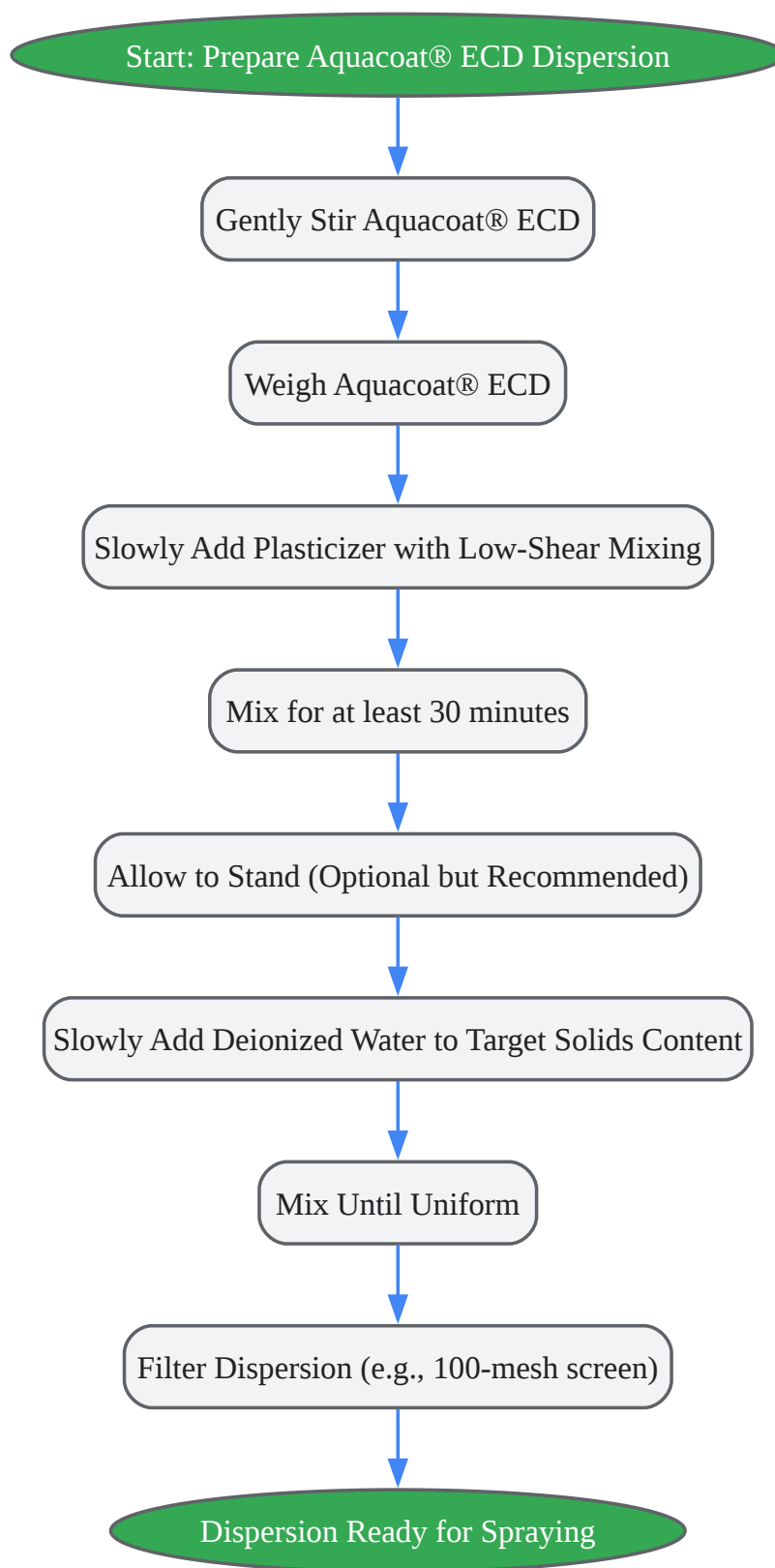
6. Final Rinse: Thoroughly rinse all components and the entire spray system with deionized water until all traces of the cleaning agent are removed.
7. Drying and Reassembly: Allow all parts to dry completely before reassembling the spray gun.

Visualizations



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Caption: Troubleshooting workflow for nozzle blockage.



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Caption: **Aquacoat®** ECD dispersion preparation workflow.

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- To cite this document: BenchChem. [Preventing nozzle blockage during Aquacoat spraying]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1343952#preventing-nozzle-blockage-during-aquacoat-spraying]

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